

4-Benzyloxyphenylacetic acid safety and handling

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Compound of Interest

Compound Name: 4-Benzyloxyphenylacetic acid

Cat. No.: B123711

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An In-Depth Technical Guide to the Safe Handling of **4-Benzyloxyphenylacetic Acid**

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of the safety protocols and handling procedures for **4-Benzyloxyphenylacetic acid** (CAS No. 6547-53-1). It is intended for researchers, chemists, and professionals in drug development and related scientific fields. The causality behind each recommendation is explained to foster a culture of safety and scientific integrity.

Compound Identification and Physicochemical Properties

4-Benzyloxyphenylacetic acid is a para-substituted phenylacetic acid derivative.^[1]

Understanding its fundamental properties is the first step in a robust safety assessment. As a solid, its primary routes of exposure are inhalation of dust particles, skin contact, and eye contact.^[2]

Table 1: Physicochemical and Identification Data

Property	Value	Source
Chemical Name	2-(4-(Benzyloxy)phenyl)acetic acid	[3]
CAS Number	6547-53-1	[2][3]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[2][3]
Molecular Weight	242.27 g/mol	[2][3]
Physical State	Solid, crystalline powder	
Melting Point	119-123 °C	
Flash Point	Not applicable	

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **4-Benzyloxyphenylacetic acid** is classified as a hazardous substance. The primary concerns are irritation to the skin and eyes, and potential respiratory irritation.[2][3]

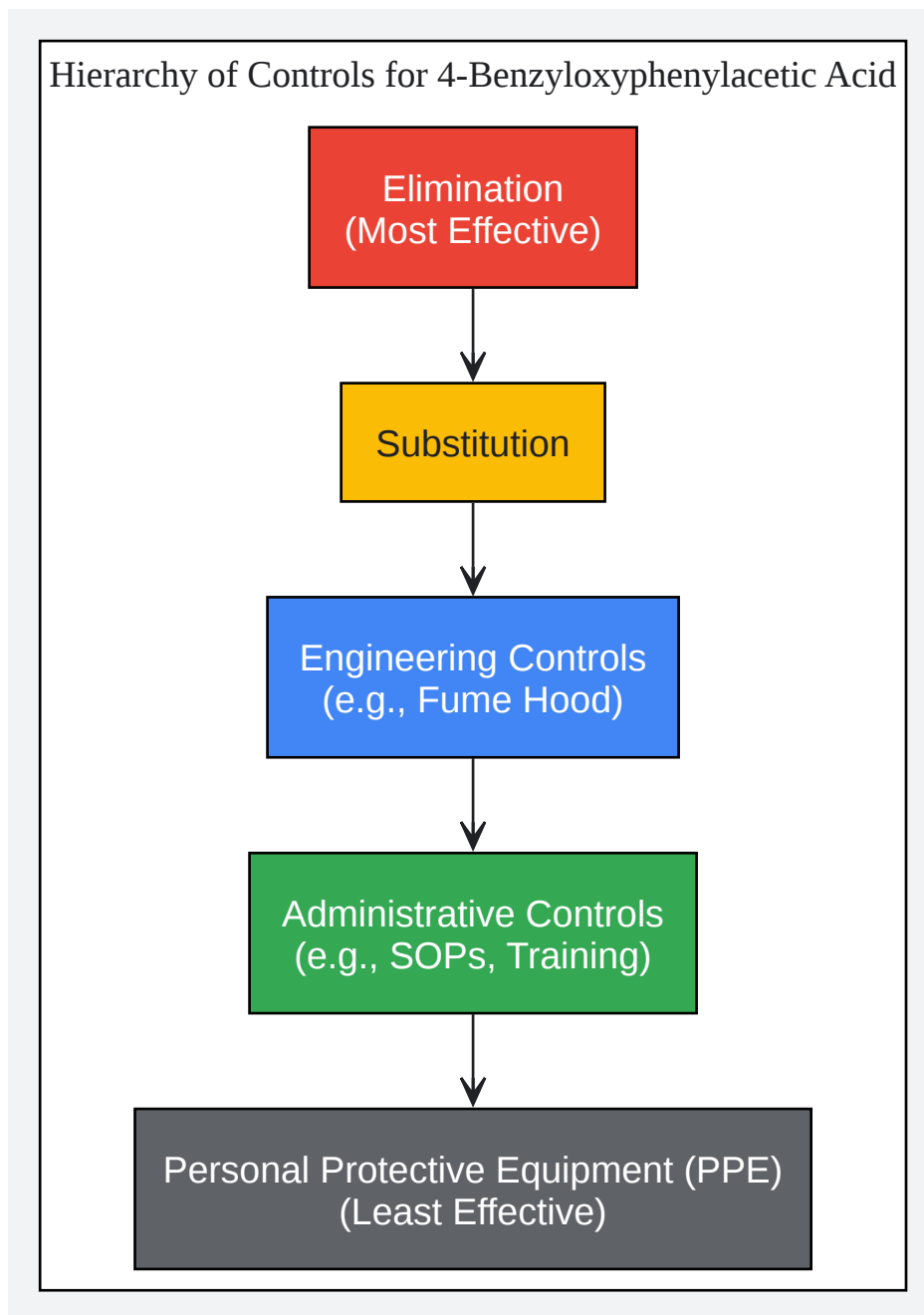
Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2][3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2]

These classifications mandate specific handling procedures to mitigate risk. The carboxylic acid functional group contributes to its irritant properties.[4] While generally considered weak acids, they can still pose corrosive hazards.[4]

The Hierarchy of Controls: A Systematic Approach to Safety

Effective safety management prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE). This "Hierarchy of Controls" is a fundamental principle for minimizing exposure.



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Caption: The Hierarchy of Controls prioritizes systematic risk reduction.

For **4-Benzylloxyphenylacetic acid**, elimination or substitution is often not feasible in a research context. Therefore, the primary focus is on robust engineering controls, followed by stringent administrative procedures and consistent use of appropriate PPE.

Recommended Handling and Storage Protocols

Engineering Controls

All operations that may generate dust, such as weighing, transferring, or preparing solutions, must be conducted in a certified chemical fume hood.^[5] The fume hood provides critical ventilation to keep airborne concentrations low and protects the user from inhaling the substance.^[6] Facilities must also be equipped with an eyewash station and a safety shower.^[5]

Personal Protective Equipment (PPE)

The last line of defense is PPE. Its use is not a substitute for working within a fume hood.

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.^{[2][3]} Standard eyeglasses are not sufficient.
- **Skin Protection:** A lab coat must be worn and buttoned. Handle the material with chemically resistant gloves (e.g., nitrile).^[3] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.^[3]
- **Respiratory Protection:** For nuisance exposures or when engineering controls are not sufficient, a NIOSH-approved N95 (US) or equivalent particle respirator may be required.^[7]

Administrative Controls & Safe Work Practices

- Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.^{[3][5]}
- Avoid breathing dust.^[2]
- Do not eat, drink, or smoke in laboratory areas.
- Always label containers clearly.^{[8][9]}

- Keep containers tightly closed when not in use.[\[2\]](#)

Storage

Proper storage is critical to maintaining chemical stability and preventing accidental reactions.

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[5\]](#)
- Keep containers tightly closed.[\[10\]](#)
- Segregate from bases and oxidizing agents.[\[11\]](#) As a carboxylic acid, it should be stored separately from mineral acids and bases.[\[4\]](#)[\[8\]](#)[\[11\]](#)
- Do not store on metal shelves, which can corrode.[\[4\]](#) Using secondary containment trays is a recommended best practice.[\[11\]](#)

Detailed Experimental Protocol: Weighing and Solution Preparation

This protocol outlines the step-by-step methodology for safely preparing a solution of **4-Benzyloxyphenylacetic acid**, integrating the safety controls discussed previously.

- Preparation:
 - Ensure a chemical fume hood is certified and operational.
 - Don all required PPE: safety goggles, lab coat, and nitrile gloves.
 - Gather all necessary equipment: analytical balance, weigh paper/boat, spatula, beaker, appropriate solvent, and magnetic stir bar/plate.
 - Place a waste bag inside the fume hood for contaminated disposables.
- Weighing the Compound:
 - Perform all weighing operations inside the chemical fume hood to contain any dust.
 - Place a weigh boat on the analytical balance and tare.

- Carefully use a clean spatula to transfer the desired amount of **4-Benzoyloxyphenylacetic acid** from the stock bottle to the weigh boat. Avoid any actions that could create airborne dust.
- Securely close the stock bottle immediately after dispensing.
- Solution Preparation:
 - Place a beaker containing the desired volume of the appropriate solvent on a stir plate within the fume hood.
 - Carefully add the weighed solid to the solvent.
 - Add the stir bar and begin gentle stirring to dissolve the solid.
 - Crucial Safety Note: If diluting an acid, always add the acid to the water (or other solvent), never the other way around, to prevent a violent exothermic reaction.[\[9\]](#)[\[12\]](#)
- Cleanup:
 - Dispose of the used weigh boat and any contaminated wipes in the designated waste bag inside the fume hood.
 - Clean the spatula thoroughly.
 - Wipe down the work surface inside the fume hood.
 - Remove gloves using the proper technique and dispose of them.
 - Wash hands thoroughly with soap and water.

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

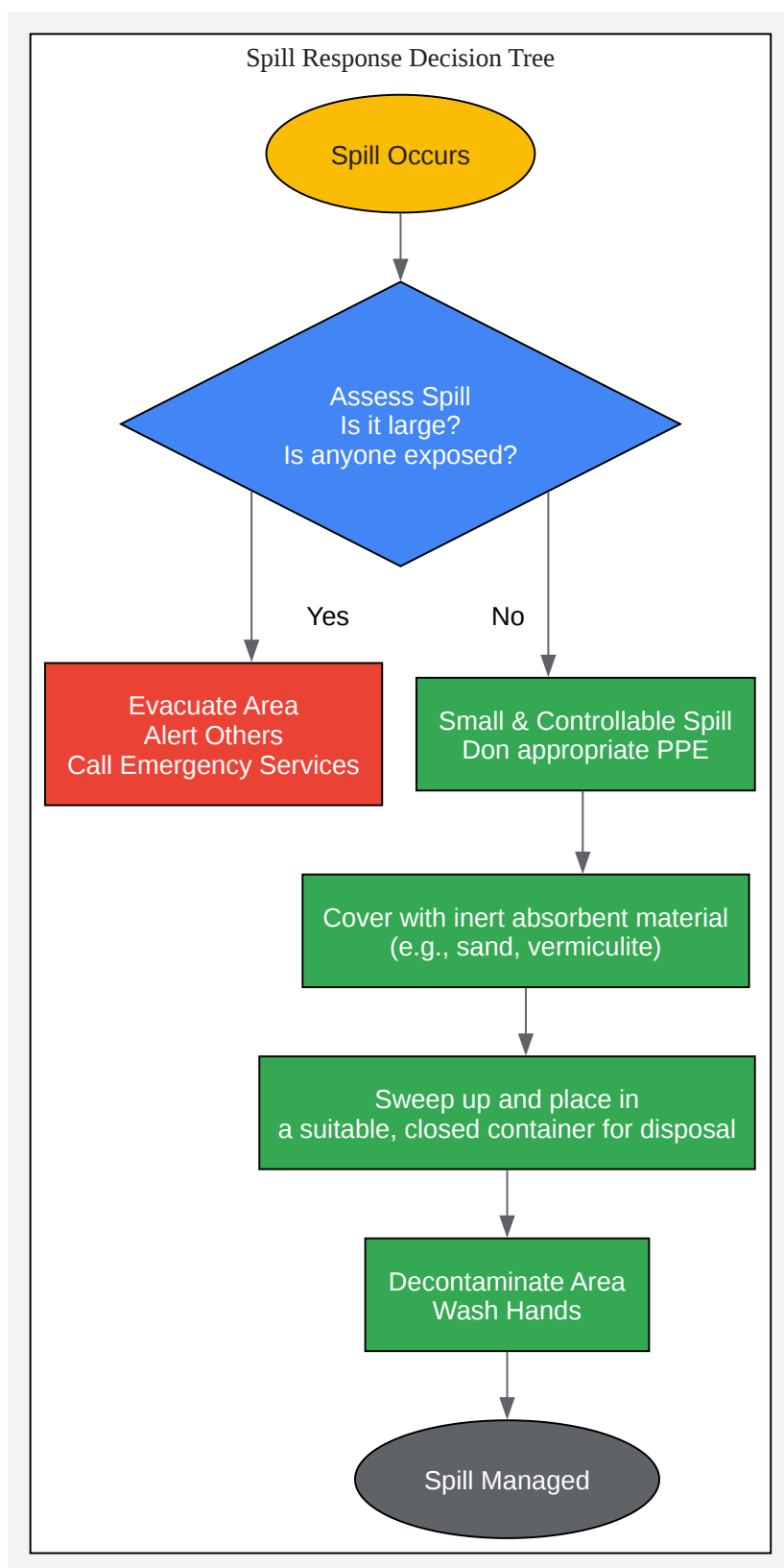
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical

attention.[\[2\]](#)[\[3\]](#)

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[2\]](#)[\[3\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison center or doctor.[\[2\]](#)
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

Spill Response

The response to a spill depends on its size and location.



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Caption: A logical workflow for responding to a chemical spill.

For a small spill, ensure adequate ventilation and wear appropriate PPE.[6] Prevent further leakage if safe to do so.[5] Sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[6][13] Do not let the product enter drains.[5]

Disposal Considerations

Dispose of waste contents and containers in accordance with local, regional, and national regulations.[2] Waste should be handled by a licensed professional waste disposal service.

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